

DMT-dT phosphoramidite-d11 safety and handling precautions

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Compound of Interest

Compound Name: DMT-dT Phosphoramidite-d11

Cat. No.: B15137014

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An In-Depth Technical Guide to the Safety and Handling of **DMT-dT Phosphoramidite-d11**

Disclaimer: Specific safety data for **DMT-dT phosphoramidite-d11** is not readily available. The following information is based on the safety data for the non-deuterated DMT-dT phosphoramidite. The primary chemical hazards are associated with the DMT and phosphoramidite functional groups, which are present in both the deuterated and non-deuterated forms. Therefore, the safety and handling precautions are expected to be nearly identical. Researchers should always consult the most current Safety Data Sheet (SDS) provided by the supplier and conduct a thorough risk assessment before use.

Introduction

DMT-dT phosphoramidite-d11 is a deuterated version of the key reagent used in the chemical synthesis of oligonucleotides. The incorporation of deuterium can be a valuable tool for various research applications, including NMR studies and as internal standards in mass spectrometry. This guide provides a comprehensive overview of the safety and handling precautions necessary for the use of this compound in a laboratory setting, aimed at researchers, scientists, and drug development professionals.

Hazard Identification and Classification

DMT-dT phosphoramidite is classified as a hazardous substance. The primary hazards are associated with its reactivity and potential for causing irritation and harm upon exposure.

GHS Classification:

- Acute toxicity, oral (Category 4), H302: Harmful if swallowed.[1]
- Skin corrosion/irritation (Category 2), H315: Causes skin irritation.[1]
- Serious eye damage/eye irritation (Category 2A), H319: Causes serious eye irritation.[1]
- Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3), H335: May cause respiratory irritation.[1]
- May cause an allergic skin reaction, H317.[2]

Hazard Statements (H-phrases):

- H302: Harmful if swallowed.[1]
- H315: Causes skin irritation.[1]
- H317: May cause an allergic skin reaction.[2]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Physical and Chemical Properties

Property	Value	Reference
CAS Number	98796-51-1	[1]
Molecular Formula	C40H49N4O8P	[1]
Molecular Weight	744.81 g/mol	[1]
Appearance	Solid	[3]
Solubility	Soluble in DMSO, Acetonitrile	[3]

Safe Handling and Storage

Proper handling and storage are crucial to ensure the safety of laboratory personnel and to maintain the integrity of the reagent.

Handling Precautions:

- Handle in a well-ventilated place.[\[2\]](#)[\[4\]](#)
- Wear suitable protective clothing, including gloves and eye/face protection.[\[2\]](#)[\[4\]](#)
- Avoid contact with skin and eyes.[\[2\]](#)[\[4\]](#)
- Avoid the formation of dust and aerosols.[\[2\]](#)[\[4\]](#)
- Use non-sparking tools.[\[2\]](#)[\[4\]](#)
- Prevent fire caused by electrostatic discharge steam.[\[2\]](#)[\[4\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)

Storage Conditions:

- Keep container tightly sealed.[\[3\]](#)
- Store in a dry, well-ventilated area at -20°C.[\[3\]](#)
- Protect from heat and store away from oxidizing agents.[\[3\]](#)

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling DMT-dT phosphoramidite.

PPE Type	Specification	Reference
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).	[4]
Skin Protection	Wear fire/flammable resistant and impervious clothing. Handle with gloves that have been inspected prior to use.	[2][4]
Respiratory Protection	A NIOSH-approved respirator should be worn as conditions warrant.	[3]

Emergency Procedures

In the event of an accidental exposure or spill, immediate and appropriate action must be taken.

First-Aid Measures:

Exposure Route	First-Aid Procedure	Reference
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately. Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.	[4]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.	[2][4]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.	[4]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.	[2][4]

Spill and Leak Procedures:

- Avoid dust formation.[2][4]
- Avoid breathing mist, gas, or vapors.[2][4]
- Use personal protective equipment, including chemical-impermeable gloves.[2][4]
- Ensure adequate ventilation.[2][4]
- Remove all sources of ignition.[2][4]

- Evacuate personnel to safe areas.[\[2\]](#)[\[4\]](#)
- Prevent further leakage or spillage if it is safe to do so.[\[2\]](#)[\[4\]](#)
- Do not let the chemical enter drains.[\[2\]](#)[\[4\]](#)
- Collect and arrange for disposal in suitable, closed containers.[\[2\]](#)[\[4\]](#)
- Use spark-proof tools and explosion-proof equipment.[\[2\]](#)[\[4\]](#)

Experimental Protocol: General Workflow for Oligonucleotide Synthesis

DMT-dT phosphoramidite is a key component in the phosphoramidite method of oligonucleotide synthesis. This process is typically automated and involves a four-step cycle for each nucleotide addition.

Materials and Reagents:

- DMT-dT phosphoramidite
- Solid support (e.g., controlled pore glass) with the initial nucleoside attached
- Anhydrous acetonitrile
- Activator (e.g., 5-(ethylthio)-1H-tetrazole (ETT))
- Oxidizing agent (e.g., iodine solution)
- Capping reagents (e.g., acetic anhydride and 1-methylimidazole)
- Deblocking agent (e.g., trichloroacetic acid in dichloromethane)
- Cleavage and deprotection solution (e.g., ammonium hydroxide)

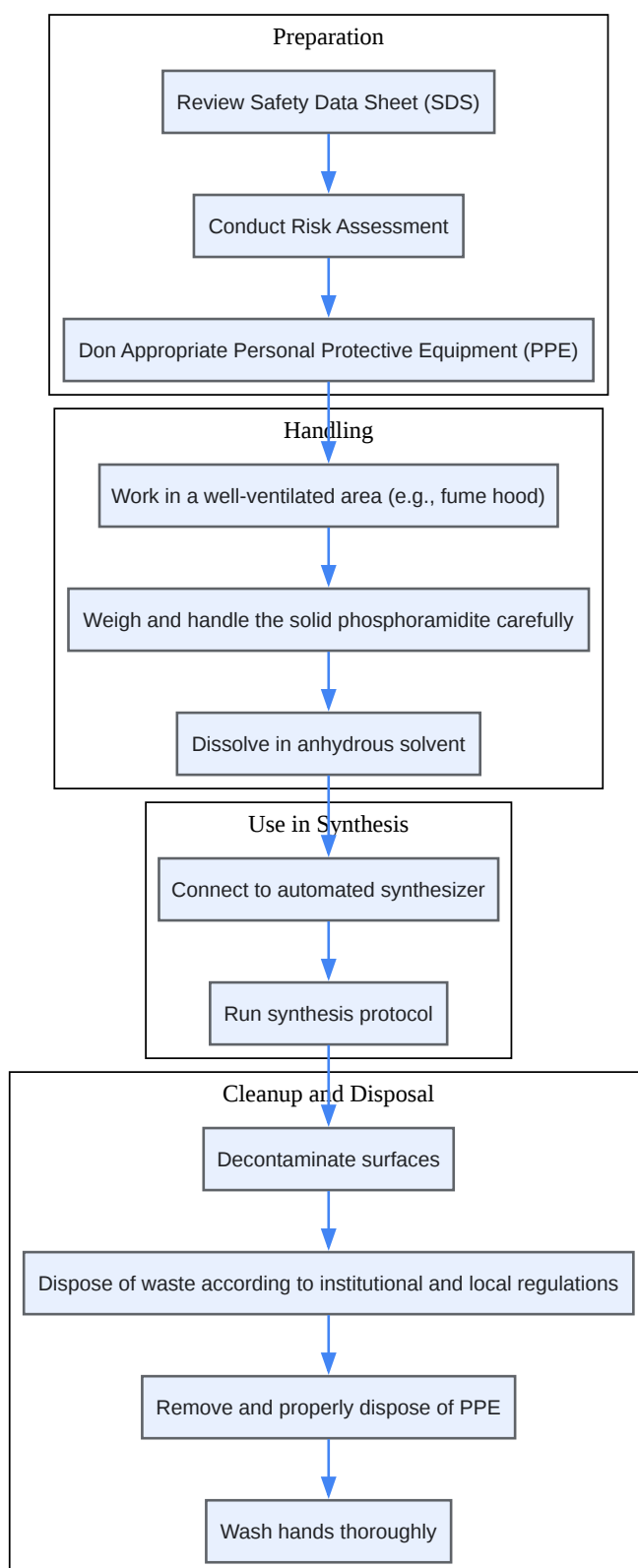
Methodology:

- Preparation:

- Ensure all reagents and solvents are anhydrous, as phosphoramidites are sensitive to moisture.
- The synthesis is typically performed on an automated DNA synthesizer. The DMT-dT phosphoramidite is dissolved in anhydrous acetonitrile to the desired concentration and placed on the appropriate port of the synthesizer.
- Synthesis Cycle: The following four steps are repeated for each nucleotide addition to the growing oligonucleotide chain.[\[4\]](#)[\[5\]](#)
 - Step 1: Detritylation (Deblocking): The 5'-DMT protecting group is removed from the support-bound nucleoside using an acid, such as trichloroacetic acid in dichloromethane, to expose the 5'-hydroxyl group for the subsequent coupling reaction.[\[4\]](#)[\[6\]](#)
 - Step 2: Coupling: The DMT-dT phosphoramidite is activated by a weak acid, such as ETT, and then reacts with the free 5'-hydroxyl group of the support-bound nucleoside to form a phosphite triester linkage.[\[4\]](#)[\[7\]](#)
 - Step 3: Capping: To prevent the elongation of any unreacted 5'-hydroxyl groups (failure sequences), they are acetylated using capping reagents.[\[4\]](#)
 - Step 4: Oxidation: The unstable phosphite triester linkage is oxidized to a more stable phosphate triester using an oxidizing agent, typically an iodine solution, in the presence of water and a weak base.[\[4\]](#)
- Cleavage and Deprotection:
 - After the final synthesis cycle, the terminal 5'-DMT group is typically removed.[\[5\]](#)
 - The synthesized oligonucleotide is cleaved from the solid support using a reagent such as concentrated ammonium hydroxide.[\[8\]](#)
 - The protecting groups on the phosphate backbone and the nucleobases are removed by heating the oligonucleotide in the cleavage solution.[\[8\]](#)
- Purification and Analysis:

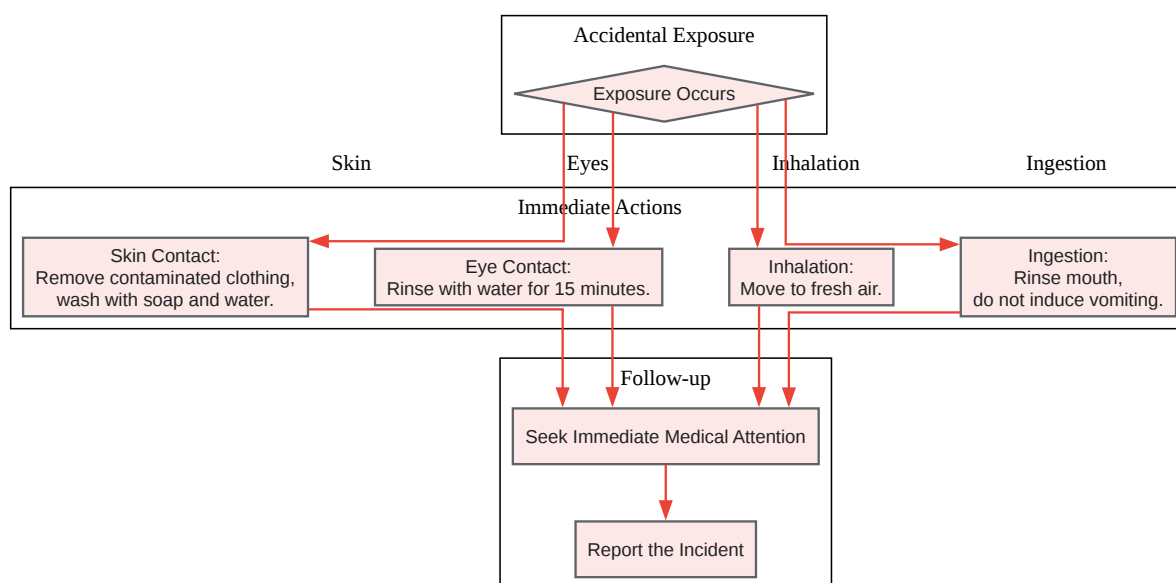
- The final product is purified from failure sequences and other impurities using methods such as high-performance liquid chromatography (HPLC) or polyacrylamide gel electrophoresis (PAGE).
- The identity and purity of the synthesized oligonucleotide are confirmed by techniques like mass spectrometry and HPLC.

Visualizations



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Caption: Workflow for the safe handling of DMT-dT phosphoramidite.



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Caption: Emergency response procedures for accidental exposure.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. chemicalbook.com [chemicalbook.com]

- 3. biosearchtech.a.bigcontent.io [biosearchtech.a.bigcontent.io]
- 4. DNA Oligonucleotide Synthesis [sigmaaldrich.com]
- 5. Phosphoramidite Chemistry [eurofinsgenomics.com]
- 6. biotage.com [biotage.com]
- 7. Scalable One-Pot - Liquid-Phase Oligonucleotide Synthesis for Model Network Hydrogels - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Manual Oligonucleotide Synthesis Using the Phosphoramidite Method | Springer Nature Experiments [experiments.springernature.com]
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